

Technical Guide: Natural Sources & Isolation of Stigmasta-5,8-dien-3-ol[1]

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Compound of Interest

Compound Name: *Stigmasta-5,8-dien-3-ol*

CAS No.: 570-72-9

Cat. No.: B565039

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Executive Summary

Stigmasta-5,8-dien-3-ol (CAS: 570-72-9) is a rare phytosterol isomer, distinct from the ubiquitous Stigmasterol (

) and Fucosterol (

).[1] Chemically characterized by a conjugated heteroannular diene system within the sterol core (specifically between carbons 5 and 8), this molecule is frequently identified as a stable downstream metabolite or rearrangement product of 5,8-epidioxy sterols (peroxides).[1]

While less common than

or

sterols, **Stigmasta-5,8-dien-3-ol** possesses unique pharmacological profiles, particularly in cytotoxicity and antimicrobial applications.[1] This guide details its primary natural reservoirs, validated isolation protocols, and the critical "peroxide-to-diene" conversion mechanism that researchers must control during extraction.[1]

Part 1: Chemical Identity & Structural Significance[2]

Feature	Specification
IUPAC Name	(3 β)-Stigmasta-5,8-dien-3-ol
Molecular Formula	
Molecular Weight	412.70 g/mol
Key Structural Feature	diene system (Double bonds at C5-C6 and C8-C9)
Isomeric Distinction	Not Stigmasterol (); Not 7-Dehydrostigmasterol ()
Precursor Relationship	Often derived from Stigmasta-5,8-epidioxy-3-ol via thermal/acidic rearrangement

The "Peroxide Connection" (Critical Mechanic)

In many natural sources, particularly marine sponges and fungi, the organism synthesizes a 5,8-epidioxide (a cyclic peroxide bridging C5 and C8).[1] During aggressive extraction (heat or acidic silica gel chromatography), this peroxide bridge often collapses, rearranging into the thermodynamically stable 5,8-diene.[1]

- Researcher Note: If your goal is the native peroxide, use cold extraction.[1] If your goal is the diene, acid-catalyzed rearrangement is a valid production step.[1]

Part 2: Primary Natural Reservoirs

The occurrence of **Stigmasta-5,8-dien-3-ol** is chemotaxonomically specific. Unlike -sitosterol, it is not found in every plant oil.[1]

Marine Sources (Porifera)

Marine sponges are the most prolific source of 5,8-oxygenated sterols.[1]

- Species: Axinella cannabina and Axinella aruensis.
- Context: These sponges produce high concentrations of 5,8-epidioxides. The 5,8-diene is frequently co-isolated as a metabolite or artifact of the isolation process.[1]
- Yield Potential: High, but requires scuba/trawl collection and complex lipid separation.[1]

Medicinal Plants (Plantae)

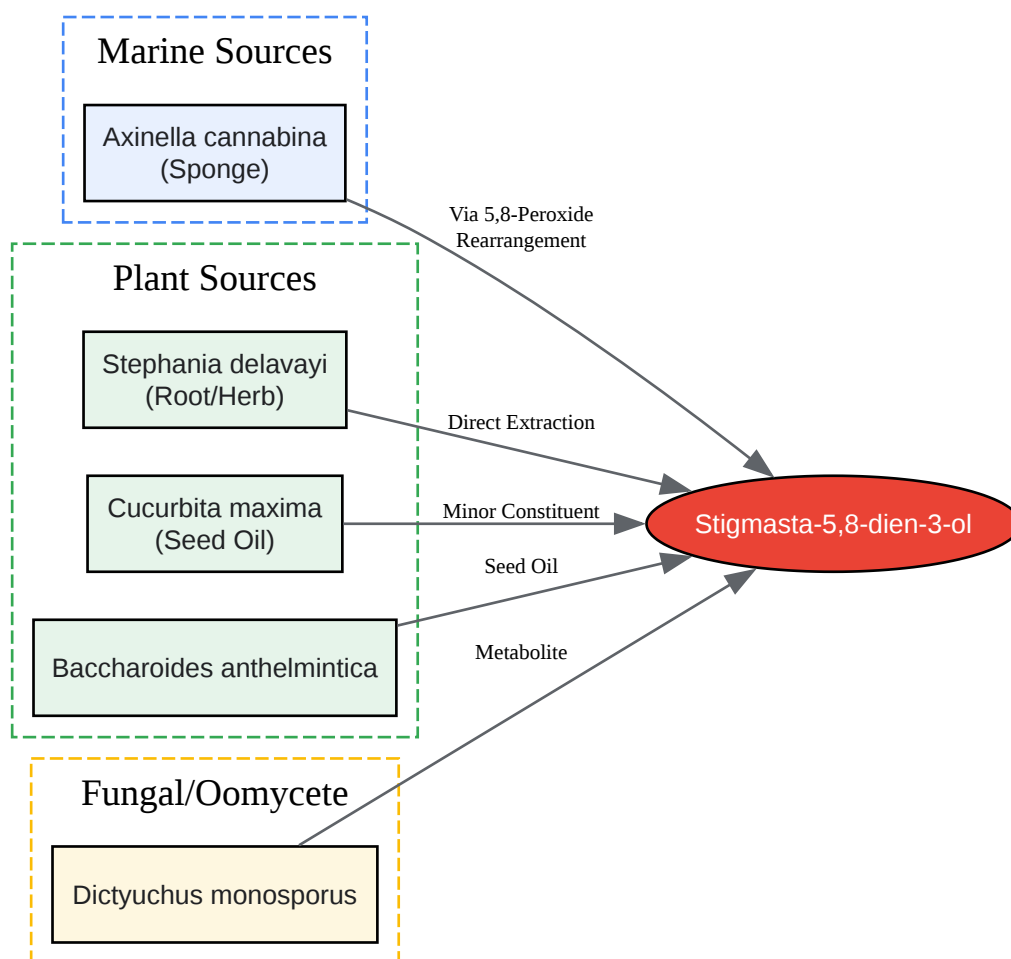
Specific terrestrial plants contain this isomer, often associated with seed oils or roots.[1]

- *Stephania delavayi* (Menispermaceae): A primary herbal source where the diene is identified as a distinct constituent.[1]
- *Cucurbita* spp. (Cucurbitaceae): *Cucurbita maxima* (Pumpkin) and *Cucurbita pepo*. [1] The seeds contain a complex phytosterol mixture including the isomer, though often in lower abundance than sterols (spinasterol).[1]
- *Baccharoides anthelmintica*: Known for anthelmintic properties, containing this sterol in the seed oil.[1]

Fungal & Oomycete Sources

- *Dictyuchus monosporus*: An aquatic oomycete (water mold) where this sterol has been profiled.[1]
- *Agaricus* & *Ganoderma* spp.: While famous for Ergosterol (), these fungi produce peroxide intermediates that readily convert to 5,8-dienes under processing.[1]

Visualization: Chemotaxonomic Distribution



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Figure 1: Chemotaxonomic distribution of **Stigmasta-5,8-dien-3-ol** sources.

Part 3: Isolation & Purification Protocol

This protocol assumes the use of *Stephania delavayi* roots or *Cucurbita* seeds as the starting material.^[1]

Phase 1: Lipid Extraction (Cold Maceration)

Rationale: Cold extraction prevents the uncontrolled degradation of thermolabile precursors.

- Pulverization: Grind dried plant material (1 kg) to a fine powder (40 mesh).
- Solvent: Macerate in Chloroform:Methanol (2:1 v/v) for 72 hours at room temperature.

- Note: Avoid hot reflux if you wish to profile the native peroxide profile first.
- Filtration: Filter and concentrate under reduced pressure (Rotavap) at <40°C to yield the crude lipid extract.

Phase 2: Saponification (Removal of Triglycerides)

Rationale: Sterols often exist as esters. Saponification releases the free sterol.

- Reagent: Dissolve crude extract in 1N KOH in 90% Ethanol.
- Reaction: Reflux gently for 2 hours under Nitrogen atmosphere (to prevent oxidation).
- Partition: Dilute with water and extract 3x with n-Hexane or Diethyl Ether.
- Result: The organic layer contains the Unsaponifiable Matter (USM)—this is your sterol-rich fraction.[\[1\]](#)

Phase 3: Chromatography (Isolation of the Diene)[\[1\]](#)

- Column: Silica Gel 60 (230-400 mesh).[\[1\]](#)
- Elution Gradient: Hexane

Hexane:Ethyl Acetate (95:5

80:20).[\[1\]](#)

- Fractionation:
 - sterols (Sitosterol) usually elute later due to polarity.[\[1\]](#)
 - **Stigmasta-5,8-dien-3-ol** will elute in the non-polar fractions relative to triterpenoids.
- TLC Visualization: Use Liebermann-Burchard reagent.
 - dienes typically show a distinct color change (often shifting red-to-blue) compared to the standard green of
 - sitosterol.[\[1\]](#)

Phase 4: Structural Validation (NMR)

To confirm the

system, look for these specific NMR signals (in

):

- H-6 (Olefinic): A multiplet around

5.10 - 5.30 ppm.[\[1\]](#)

- C-5 & C-8 (Quaternary):

C NMR will show distinct quaternary shifts for the bridgehead carbons (approx

140-145 ppm depending on shielding).[\[1\]](#)

- Absence of C-22 double bonds: Ensure no signals appear at

5.0-5.2 ppm (characteristic of Stigmasterol).[\[1\]](#)

Part 4: Biosynthetic & Degradation Logic

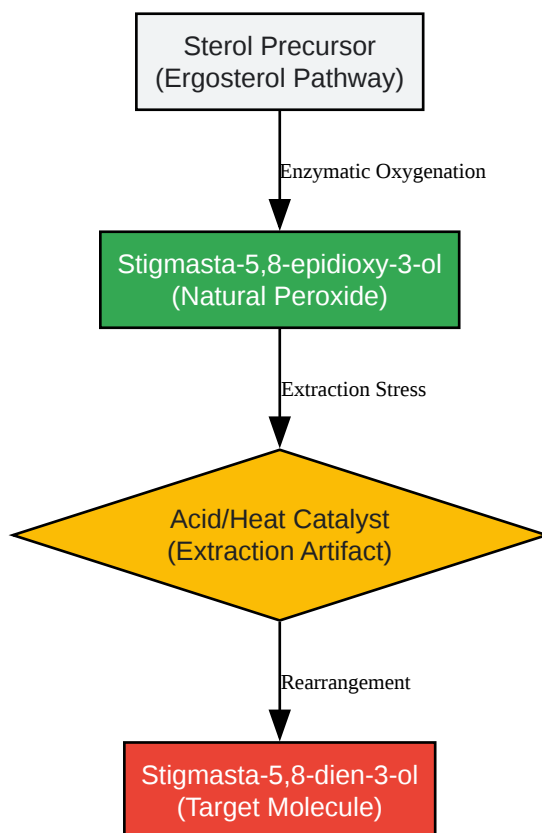
Understanding the origin of this molecule allows for "guided synthesis" from natural precursors.

The Rearrangement Mechanism

In marine sponges (Axinella), the organism produces Stigmasta-5,8-epidioxy-3-ol as a defense metabolite.[\[1\]](#)

- Acid Catalysis: In the presence of trace acid (silica gel protons), the peroxide bridge opens.
[\[1\]](#)
- Dehydration: The molecule loses water/oxygen.
- Diene Formation: The double bonds migrate to the thermodynamically stable conjugated 5,8-position.

Experimental Implication: If natural abundance is low, researchers can create **Stigmasta-5,8-dien-3-ol** by isolating the peroxide fraction from *Axinella* sponges and subjecting it to acid hydrolysis (HCl/MeOH).[1]



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Figure 2: The conversion pathway from natural peroxide precursors to the 5,8-diene.[1][2]

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